Z-L-Alanyl-L-Methionine: A Benchmark Substrate for Proteolytic Profiling

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Compound of Interest

Compound Name:	*Z-Ala-met-OH*
CAS No.:	*76264-05-6*
Cat. No.:	*B1595825*

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Abstract

Z-L-alanyl-L-methionine (**Z-Ala-Met-OH**) is a synthetic dipeptide derivative extensively utilized as a chromogenic and kinetic probe in enzymology. Protected by the benzyloxycarbonyl (Z) group, this compound serves as a critical substrate for mapping the S1 and S1' specificity pockets of serine carboxypeptidases and cysteine proteases. This technical guide provides a comprehensive analysis of its discovery, chemical synthesis, and application in modern drug development, specifically for protease inhibitor profiling.

Introduction & Chemical Identity

Z-L-alanyl-L-methionine is a protected dipeptide composed of L-alanine and L-methionine, N-terminally capped with a benzyloxycarbonyl (Cbz or Z) group. This hydrophobic protecting group mimics the polypeptide chain found in natural substrates, allowing the molecule to interact precisely with the hydrophobic pockets of proteolytic enzymes without undergoing premature degradation by aminopeptidases.

Technical Specifications

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Property	Specification
IUPAC Name	(2S)-2-[[(2S)-2-(benzyloxycarbonylamino)propanoyl]amino]-4-methylsulfanylbutanoic acid
Common Name	Z-Ala-Met-OH
CAS Number	76264-05-6
Molecular Formula	$C_{16}H_{22}N_2O_5S$
Molecular Weight	354.43 g/mol
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
Purity Standard	≥ 98% (HPLC), TLC
Storage	-20°C, Desiccated (Hygroscopic)

Historical Context & Discovery

The history of **Z-Ala-Met-OH** is inextricably linked to the evolution of peptide synthesis and the structural mapping of proteases.

The Bergmann-Zervas Revolution (1932)

The "Z" group (benzyloxycarbonyl) was introduced by Max Bergmann and Leonidas Zervas in 1932. This was a watershed moment in peptide chemistry, allowing for the reversible protection of amine groups under mild conditions (catalytic hydrogenation or strong acid). This innovation enabled the synthesis of defined di- and tripeptides like Z-Ala-Met, which were previously impossible to isolate without racemization.

The Rise of Protease Profiling (1970s)

In the mid-20th century, biochemists began using synthetic Z-peptides to define the "specificity pockets" of enzymes.

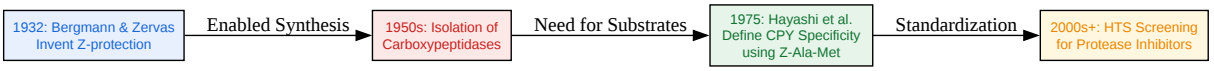
- 1975: Hayashi et al. utilized **Z-Ala-Met-OH** to profile Carboxypeptidase Y (CPY) from yeast. They demonstrated that CPY has a broad specificity for hydrophobic residues (like

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Methionine) in the P1' position, establishing Z-Ala-Met as a standard substrate for measuring CPY kinetics (

).

- Modern Era: Today, Z-Ala-Met derivatives (e.g., Z-Ala-Met-AMC) are used in high-throughput screening (HTS) to identify inhibitors for disease-relevant proteases, including Calpains and Cathepsins.



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Figure 1: Historical timeline of **Z-Ala-Met-OH** evolution from synthetic methodology to enzymological standard.

Biochemical Utility & Applications

Mechanism of Action

Z-Ala-Met-OH acts as a "minimal substrate." The Z-group occupies the S2 subsite of the enzyme, the Alanine side chain sits in S1, and the Methionine side chain occupies the S1' specificity pocket. The rate of hydrolysis provides a direct readout of the enzyme's preference for Methionine at the C-terminus.

Key Applications

- Carboxypeptidase Y (CPY) Assays:
  - CPY releases the C-terminal Methionine.
  - Detection: The release of free Methionine is quantified using the ninhydrin method or HPLC.
  - Significance: Differentiates CPY (broad specificity) from Carboxypeptidase A (aromatic preference).

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- Enteropeptidase Specificity:
  - Used to study secondary specificity sites in serine proteases.
- Peptide Synthesis Precursor:
  - **Z-Ala-Met-OH** serves as a building block for longer peptides (e.g., Z-Ala-Met-Phe) used in complex FRET assays.

Technical Synthesis Protocol

Objective: Synthesis of **Z-Ala-Met-OH** via the Mixed Anhydride Method. Rationale: This method minimizes racemization of the Alanine residue, ensuring high optical purity required for enzymatic assays.

Reagents Required[2][3][4][5][6][7][8]

- Z-L-Alanine (Z-Ala-OH)[1][2]
- L-Methionine Methyl Ester Hydrochloride (H-Met-OMe·HCl)
- Isobutyl Chloroformate (IBCF)
- N-Methylmorpholine (NMM)
- Tetrahydrofuran (THF), anhydrous
- Sodium Hydroxide (1N NaOH)

Step-by-Step Workflow

Stage 1: Coupling (Formation of Z-Ala-Met-OMe)

- Activation: Dissolve 10 mmol Z-Ala-OH in 50 mL anhydrous THF. Cool to -15°C.[1]
- Base Addition: Add 10 mmol NMM. Stir for 5 minutes.
- Anhydride Formation: Dropwise add 10 mmol IBCF. Maintain temperature at -15°C for 15 minutes. Critical: Temperature control prevents urethane formation.

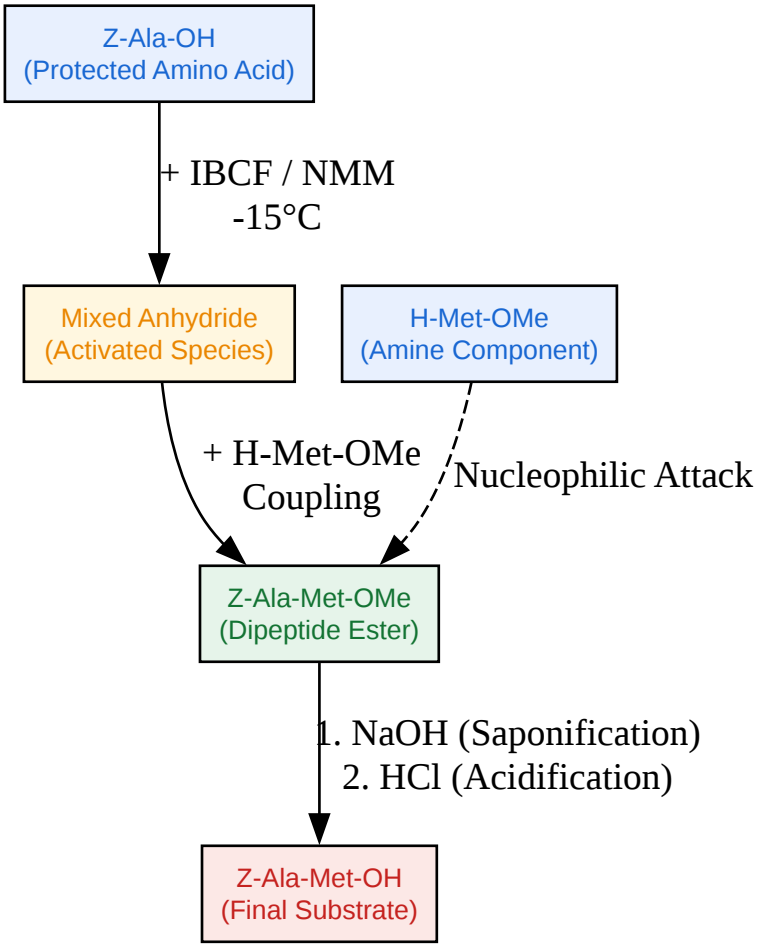
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- Coupling: Add 10 mmol H-Met-OMe·HCl mixed with 10 mmol NMM in DMF/THF.
- Reaction: Stir at -15°C for 1 hour, then allow to warm to room temperature overnight.
- Workup: Evaporate solvent. Dissolve residue in Ethyl Acetate.[1] Wash sequentially with 5% citric acid, 5% $NaHCO_3$, and brine. Dry over $MgSO_4$.[3]

Stage 2: Saponification (Deprotection to **Z-Ala-Met-OH**)

- Hydrolysis: Dissolve Z-Ala-Met-OMe in Methanol (20 mL).
- Base Treatment: Add 2 equivalents of 1N NaOH. Stir at room temperature for 2-4 hours. Monitor by TLC (disappearance of ester spot).
- Acidification: Cool to 0°C. Acidify to pH 2-3 with 1N HCl.
- Extraction: Extract the product into Ethyl Acetate.
- Crystallization: Concentrate and crystallize from EtOAc/Hexane to yield **Z-Ala-Met-OH** as a white solid.

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Figure 2: Chemical synthesis pathway utilizing the Mixed Anhydride method to prevent racemization.

References

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